

Application Notes and Protocols for SBI-0087702 in Mouse Models

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Compound of Interest

Compound Name: SBI-0087702

Cat. No.: B15543181

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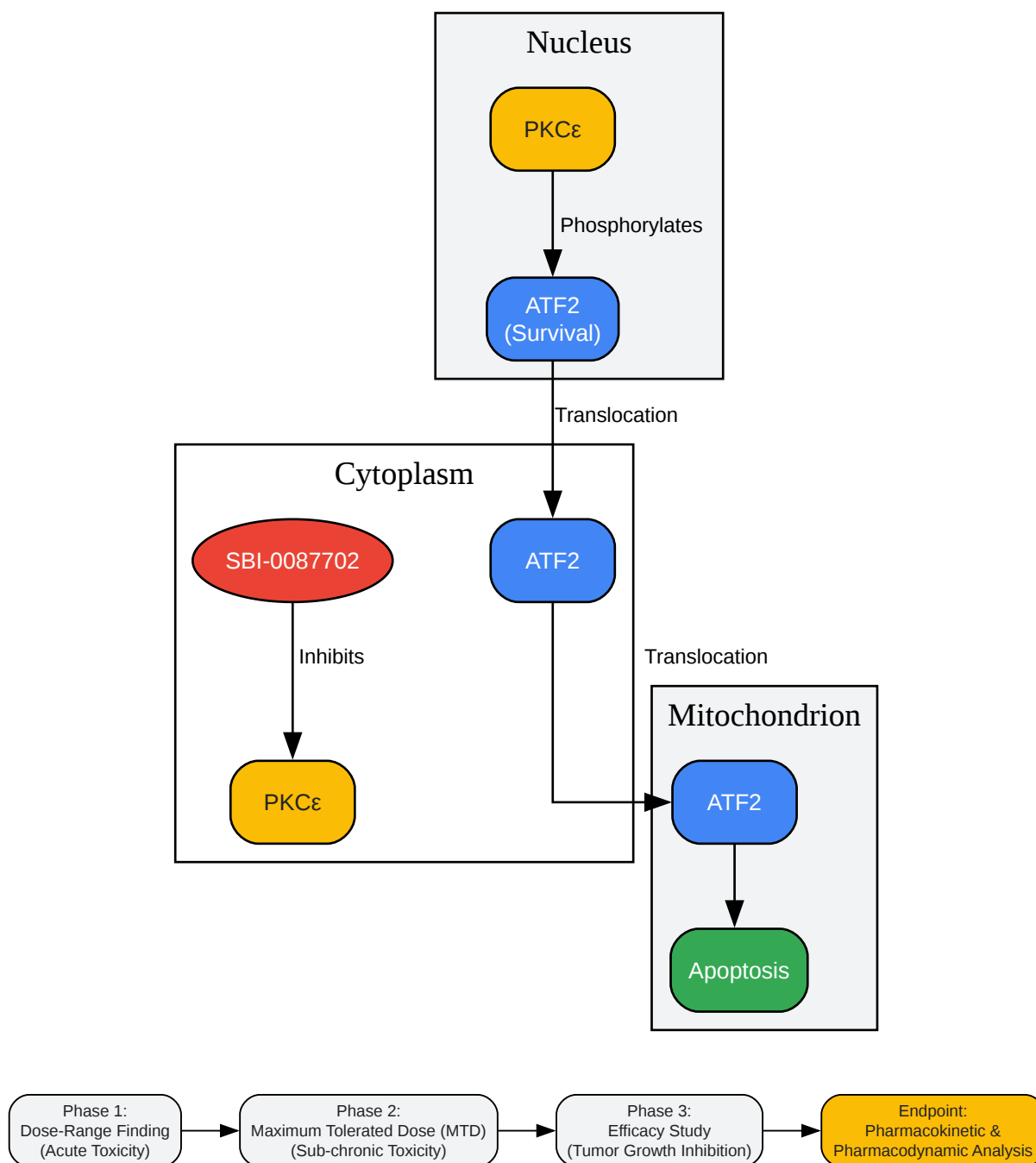
These application notes are intended for research purposes only. No publicly available data on the in vivo dosage of **SBI-0087702** in mouse models has been identified. The following protocols are provided as a general guide for researchers to determine an appropriate dosage and experimental design for a novel compound like **SBI-0087702**. All animal studies should be conducted in accordance with institutional and national guidelines for the ethical care and use of laboratory animals.

Introduction

SBI-0087702 is a small molecule inhibitor of Protein Kinase C epsilon (PKCε). Its mechanism of action involves promoting the translocation of the transcription factor Activating Transcription Factor 2 (ATF2) to the mitochondria, which can induce apoptosis in cancer cells. In vitro studies have demonstrated its potential as an anti-cancer agent, particularly in melanoma. This document provides a summary of the available in vitro data and a comprehensive guide to establishing an in vivo dosage and treatment protocol for **SBI-0087702** in mouse models of cancer.

Mechanism of Action: SBI-0087702 Signaling Pathway

SBI-0087702 inhibits PKC ϵ , which normally phosphorylates ATF2, retaining it in the nucleus where it can promote cell survival. By inhibiting PKC ϵ , **SBI-0087702** allows for the translocation of ATF2 to the mitochondria, triggering the intrinsic apoptotic pathway.



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